

Phenylmethyl N-(8-bromooctyl)carbamate

molecular weight and formula

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Compound of Interest

Compound Name: Phenylmethyl N-(8-bromooctyl)carbamate

Cat. No.: B15602226

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Technical Data: Phenylmethyl N-(8-bromooctyl)carbamate

This document provides the fundamental physicochemical properties of **Phenylmethyl N-(8-bromooctyl)carbamate**, a compound relevant to researchers and professionals in the fields of biochemistry and drug development. The data is presented to facilitate quick reference and integration into research workflows.

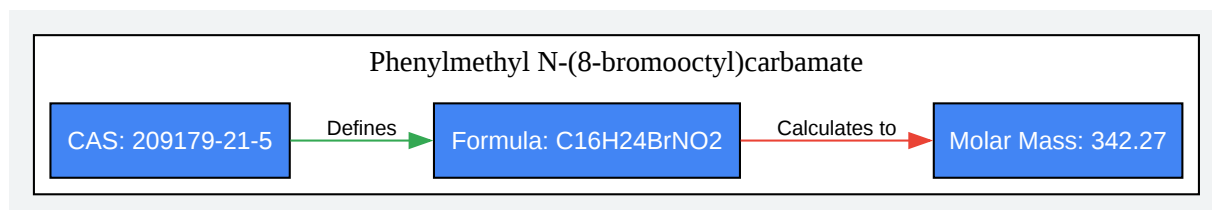
Core Properties

The essential molecular details of **Phenylmethyl N-(8-bromooctyl)carbamate** are summarized in the table below. This information is critical for experimental design, analytical characterization, and theoretical modeling.

Property	Value
Molecular Formula	C16H24BrNO2
Molar Mass	342.27 g/mol [1]
CAS Number	209179-21-5[2]

Logical Relationship of Compound Identification

The chemical identity is confirmed through its unique CAS number, which corresponds to its specific molecular formula and calculated molar mass.



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Caption: Relationship between CAS number, molecular formula, and molar mass.

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References

- 1. chembk.com [chembk.com]
- 2. Phenylmethyl N-(8-bromooctyl)carbamate (8-溴辛基氨基甲酸苄酯) - 仅供科研 | 生化试剂 | MCE [medchemexpress.cn]
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